

Breithauptite: A Technical Guide to its Discovery and Scientific History

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Breithauptite**

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Abstract

Breithauptite, a nickel antimonide mineral with the formula NiSb, has been a subject of mineralogical interest since its formal description in the mid-19th century. This document provides a comprehensive overview of the discovery and history of **Breithauptite**, tailored for researchers, scientists, and professionals in drug development who may encounter mineral-derived compounds. It details the mineral's initial identification, its naming, and the evolution of analytical techniques used to characterize its physical and chemical properties. Quantitative data are systematically presented, and historical and modern experimental protocols for its analysis are outlined.

Introduction

Breithauptite is a metallic, opaque mineral known for its distinct pale copper-red color, often with a violet tint.^{[1][2]} It crystallizes in the hexagonal system and is typically found in hydrothermal calcite veins associated with cobalt, nickel, and silver ores.^{[1][2]} The study of **Breithauptite** provides a lens through which to view the development of mineralogical science, from early observational methods to modern crystallographic and microanalytical techniques.

Discovery and Historical Context

The formal discovery of **Breithauptite** is credited to the year 1840, with its first description originating from specimens found in the Harz Mountains of Lower Saxony, Germany.^{[1][2][3]} The mineral was named in honor of the distinguished Saxon mineralogist, Johann Friedrich

August Breithaupt (1791–1873), a professor at the Freiberg Mining Academy.[1][4][5]

Breithaupt was a prominent figure in mineralogy, credited with the discovery of 47 valid mineral species and the development of the concept of mineral paragenesis.[4] Prior to its official naming, the mineral was known as "antimonickel" and was described by Friedrich Stromeyer in 1833.[6] A significant subsequent description occurred in 1845 for occurrences in the Cobalt and Thunder Bay districts of Ontario, Canada.[1][2]

Quantitative Mineralogical Data

The physical and chemical properties of **Breithauptite** have been determined through a variety of analytical methods over the past two centuries. A summary of its key quantitative data is presented in Table 1.

Property	Value
Chemical Formula	NiSb
Crystal System	Hexagonal[1][2]
Space Group	P6 ₃ /mmc
Unit Cell Parameters	a = 3.946 Å, c = 5.148 Å[1]
Mohs Hardness	5.5[1][2][7]
Specific Gravity	7.591–8.23 (measured); 8.629 (calculated)[1][2]
Luster	Metallic[1][2]
Streak	Reddish-brown[1][2]
Color	Pale copper-red, may have a violet tint[1][2]
Cleavage	None[1][2]
Fracture	Subconchoidal to uneven[1][2]

Experimental Protocols

The characterization of **Breithauptite** has evolved with advancements in scientific instrumentation. The following sections detail the methodologies, from historical approaches to

modern standard practices.

Historical Methods of Analysis (19th Century)

In the 19th century, the identification and characterization of minerals relied on a combination of qualitative physical tests and wet chemical analysis.

- Physical Property Determination:
 - Hardness: The hardness of **Breithauptite** was determined using a semi-quantitative scale, likely by comparing its ability to scratch or be scratched by other minerals of known hardness, a precursor to the standardized Mohs scale.
 - Specific Gravity: The specific gravity was measured using a balance to determine the mass of the sample in air and then its mass when submerged in water. The ratio of these measurements provided the specific gravity.
 - Streak: The color of the mineral in powdered form was determined by rubbing it against an unglazed porcelain plate.
 - Crystallography: The external crystal form was observed, and interfacial angles were measured using a contact goniometer to aid in assigning it to a crystal system.
- Blowpipe Analysis: This was a crucial qualitative chemical technique. A small fragment of **Breithauptite** would be placed on a charcoal block and heated with a flame directed by a blowpipe. Observers would note the color of the flame, any incrustations formed on the charcoal, and the properties of the resulting metallic bead to infer the presence of nickel and antimony.

Modern Analytical Techniques

Modern analysis of **Breithauptite** utilizes sophisticated instrumentation for precise and non-destructive characterization.

This is the primary method for determining the crystal structure and unit cell dimensions of **Breithauptite**.

- Sample Preparation: A small, pure sample of **Breithauptite** is ground to a fine, uniform powder (typically $<10\text{ }\mu\text{m}$) using an agate mortar and pestle. The powder is then packed into a sample holder.
- Instrumentation: A powder X-ray diffractometer is used.
- Data Collection: The sample is irradiated with monochromatic X-rays (commonly $\text{Cu K}\alpha$ radiation) as it is rotated. A detector measures the intensity of the diffracted X-rays at various angles (2θ).
- Analysis: The resulting diffraction pattern, a plot of intensity versus 2θ , serves as a unique "fingerprint" of the mineral. The positions and intensities of the diffraction peaks are compared to a database, such as the International Centre for Diffraction Data (ICDD), to confirm the identity of **Breithauptite**. The peak positions are then used to calculate the unit cell parameters via Bragg's Law.

EPMA is used to obtain precise quantitative chemical compositions of **Breithauptite** at the micrometer scale.

- Sample Preparation: A sample of **Breithauptite**, often in a polished thin section or an epoxy mount, is coated with a thin layer of carbon to ensure electrical conductivity. The surface must be highly polished and perfectly flat.
- Instrumentation: An electron probe micro-analyzer, which is a scanning electron microscope equipped with wavelength-dispersive spectrometers (WDS), is used.
- Procedure:
 - The prepared sample is placed in the instrument's vacuum chamber.
 - A focused beam of high-energy electrons (typically 15-20 keV) is directed onto a specific point on the **Breithauptite** sample.
 - The electron beam excites the atoms in the sample, causing them to emit characteristic X-rays.
 - The WDS system precisely measures the wavelengths and intensities of these X-rays.

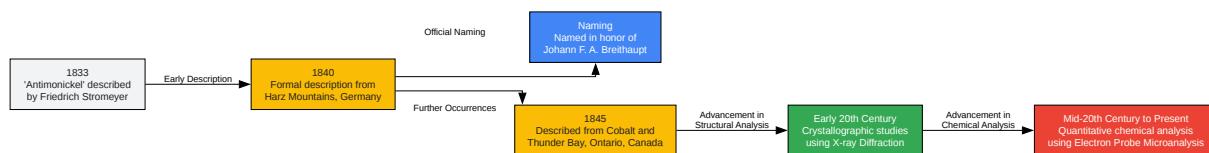
- The intensities of the characteristic X-rays for nickel and antimony from the **Breithauptite** sample are compared to those measured from pure standards of nickel and antimony under the same analytical conditions.
- A ZAF correction (atomic number, absorption, and fluorescence) is applied to the raw data to yield an accurate quantitative chemical composition.

This technique is essential for studying the optical properties of opaque minerals like **Breithauptite**.

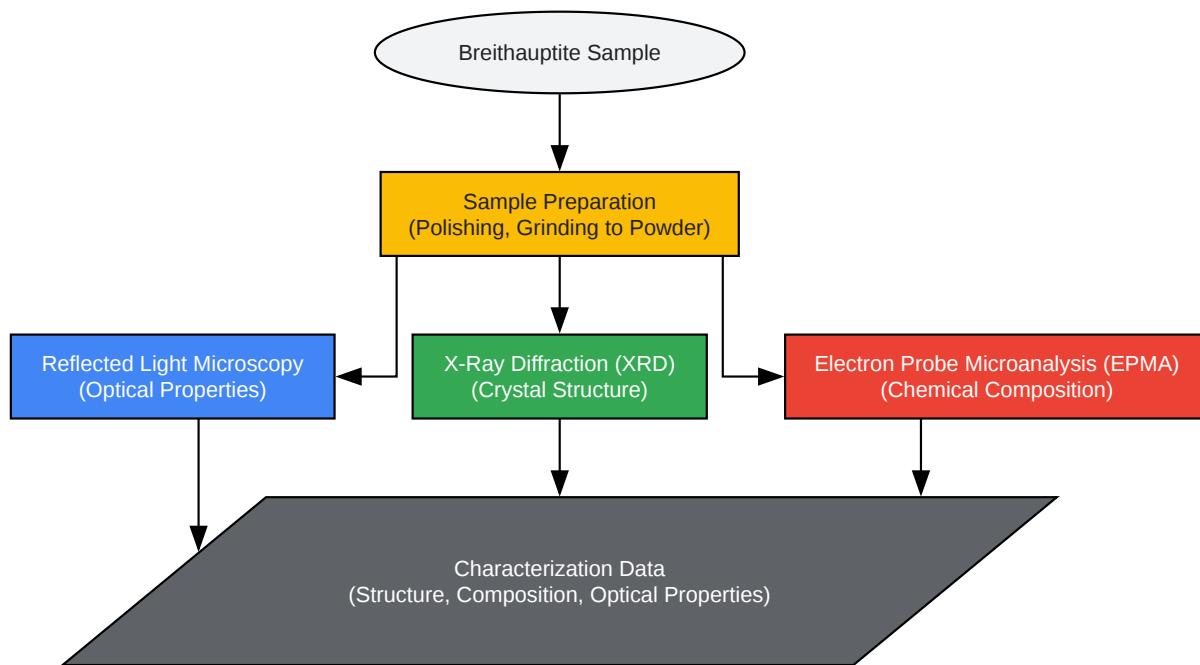
- Sample Preparation: A polished section of the mineral is prepared.
- Procedure: The polished section is observed using a petrographic microscope equipped for reflected light. Key properties are identified:
 - Color and Pleochroism: The color of the mineral in plane-polarized reflected light is noted. The section is rotated to observe any changes in color or brightness, which indicates pleochroism. **Breithauptite** exhibits very distinct pleochroism.[1]
 - Anisotropism: The analyzer is inserted (crossed polars), and the stage is rotated. The changes in interference colors are observed to determine the degree of anisotropism.

Visualizations

The following diagrams illustrate key aspects of **Breithauptite**'s history and characterization.



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Timeline of the discovery and analysis of **Breithauptite**.[Click to download full resolution via product page](#)Workflow for the modern characterization of **Breithauptite**.

Conclusion

The study of **Breithauptite** from its initial discovery to the present day reflects the broader advancements in the field of mineralogy. The transition from basic physical and chemical tests to sophisticated analytical techniques like X-ray diffraction and electron probe microanalysis has allowed for a precise and comprehensive understanding of this nickel antimonide mineral. The data and methodologies presented in this guide offer a technical foundation for researchers and scientists, providing a historical and analytical context for **Breithauptite**.

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